1-Amino-1-cyclohexanecarboxylic Acid Hydrobromide: Technical Profile & Applications

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Compound of Interest

Compound Name:	*1-aminocyclohexane-1-carboxylic acid;hydrobromide*
Cat. No.:	*B14037202*

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Executive Summary

1-Amino-1-cyclohexanecarboxylic acid (Ac

c) is a non-proteinogenic

-disubstituted amino acid. In its hydrobromide salt form, it serves as a highly soluble, stable reagent for introducing conformational rigidity into bioactive peptides. Unlike flexible natural amino acids, the cyclohexane ring of Ac

c locks the backbone torsion angles (

), stabilizing specific secondary structures like

-helices and hindering enzymatic degradation. This guide explores the physicochemical properties, synthesis via the Bucherer-Bergs route, and its critical role in transport-mediated drug delivery.

Physicochemical Profile

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The hydrobromide salt differs significantly from the zwitterionic free acid in terms of solubility and acidity. The following data consolidates specific properties of the parent moiety and its salt forms.

Table 1: Comparative Properties

Property	Free Acid (Acc Zwitterion)	Hydrobromide Salt (Acc HBr)
CAS Number	2756-85-6	Not widely indexed (Analogous HCl: 39692-17-6)
Formula		
MW	143.18 g/mol	224.09 g/mol
Appearance	White crystalline powder	White to off-white hygroscopic crystal
Melting Point	>300°C (Decomposition)	~260–280°C (Predicted range)
Solubility (Water)	Moderate (Zwitterionic lattice)	High (Ionic dissociation)
Solubility (Organic)	Insoluble in non-polar solvents	Soluble in lower alcohols (MeOH, EtOH)
Acidity (pKa)	(COOH), ( )	Strongly acidic in solution (pH < 2)
Crystal System	Monoclinic ( )	Lattice dominated by H-bonding network

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> *Technical Insight: The hydrobromide salt is often preferred in initial synthetic steps because it disrupts the strong intermolecular salt bridges found in the zwitterionic free acid, facilitating dissolution in organic reaction media (e.g., during esterification).*

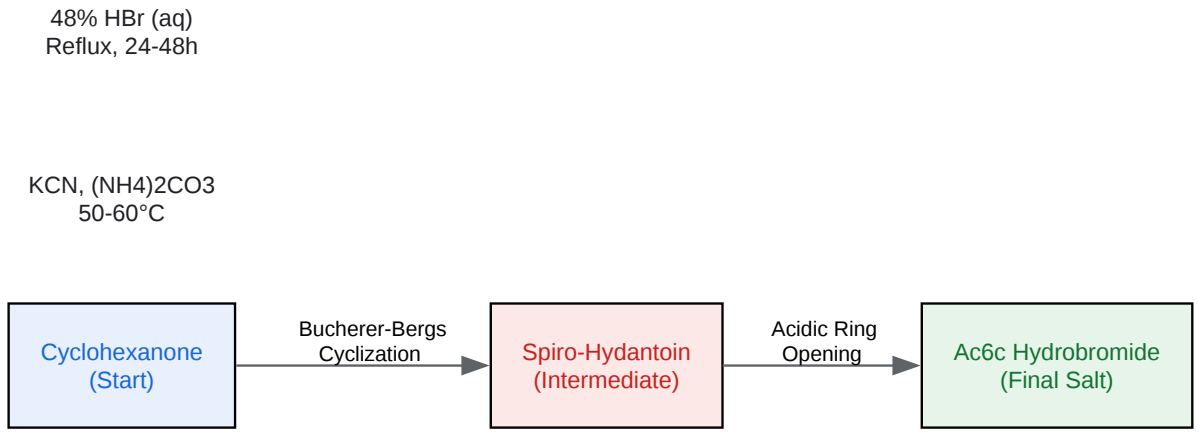
Synthesis & Production

The industrial standard for producing 1-amino-1-cyclohexanecarboxylic acid hydrobromide is the Bucherer-Bergs reaction, followed by acidic hydrolysis. This route is preferred over the Strecker synthesis due to higher yields and easier purification of the crystalline hydantoin intermediate.

Reaction Mechanism (Bucherer-Bergs Route)

The synthesis proceeds in two distinct phases:

- Hydantoin Formation: Cyclohexanone reacts with potassium cyanide and ammonium carbonate to form the spiro-hydantoin.
- Hydrolysis: The hydantoin ring is opened using concentrated hydrobromic acid (48% HBr) under reflux to yield the amino acid hydrobromide.



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Figure 1: Synthetic pathway from cyclohexanone to Ac6c hydrobromide via the spiro-hydantoin intermediate.

Experimental Protocol (Hydrolysis Step)

- Charge: Suspend 1.0 eq of cyclohexane-spiro-5'-hydantoin in 10 volumes of 48% aqueous HBr.
- Reflux: Heat the mixture to reflux (

  C) for 48 hours. Monitor for the disappearance of the hydantoin solid.
- Concentration: Evaporate the solvent under reduced pressure to obtain a viscous residue.
- Crystallization: Dissolve the residue in minimal hot ethanol and precipitate by adding diethyl ether.
- Filtration: Collect the white crystals of Ac

  c

  HBr by vacuum filtration.

Structural Biology & Pharmacology

Conformational Restriction

Ac

c is a "steric lock." When incorporated into a peptide, the cyclohexane ring forces the backbone torsion angles (

) into a narrow region of the Ramachandran plot, typically favoring:

- -Helix: A tight, right-handed helix often found in short peptides.
- -Helix: Stabilization of helical termini (capping).

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- -Turn: Promotion of turn structures when placed at the

  or

  positions.

This restriction reduces the entropic penalty of binding to a receptor, potentially increasing affinity and selectivity (

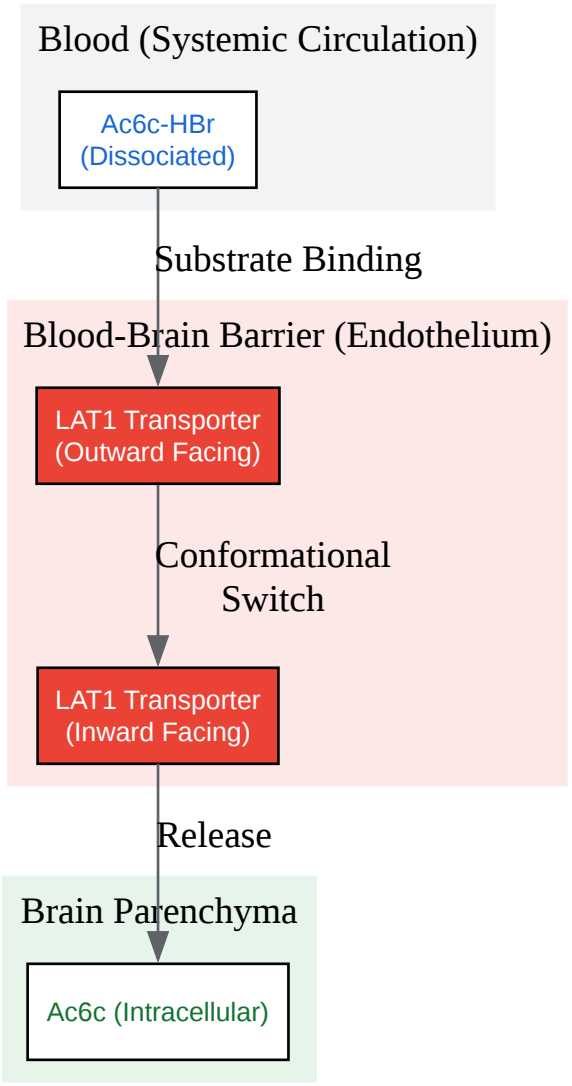
reduction).

System L Transport (Blood-Brain Barrier)

Ac

c and its derivatives (like gabapentin) are structural mimics of Leucine. They are actively transported across the Blood-Brain Barrier (BBB) via the L-type amino acid transporter 1 (LAT1).

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Figure 2: Mechanism of LAT1-mediated transport across the Blood-Brain Barrier.

Handling, Stability & Safety

Stability

- Hygroscopicity: The hydrobromide salt is hygroscopic. It must be stored in a desiccator or under inert gas (Argon/Nitrogen).
- Thermal Stability: Highly stable in solid form. Aqueous solutions are stable at acidic pH but may precipitate the free zwitterion if neutralized (pH > 6).

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Safety (GHS Classification)

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[1][2][3]
  - H319: Causes serious eye irritation.[1][2][3]
  - H335: May cause respiratory irritation.[1][2][3]
- Handling: Wear nitrile gloves and safety goggles. Handle in a fume hood to avoid inhaling dust.

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